Spectroscopic Profile of 2-(Dimethylamino)acetamide: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Dimethylamino)acetamide*
CAS No.:	*6318-44-1*
Cat. No.:	*B1346259*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(Dimethylamino)acetamide**, a compound of interest in various research and development applications. This document presents a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, supplemented with experimental protocols and a visual workflow of the analytical process.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **2-(Dimethylamino)acetamide**.

Table 1: ^{1}H NMR Spectroscopic Data

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.25	br s	1H	Amide (-NH)
6.85	br s	1H	Amide (-NH)
2.89	s	2H	Methylene (-CH_2-)
2.25	s	6H	2 x Methyl (-CH_3)

Solvent: Chloroform-d ($CDCl_3$) Reference: Tetramethylsilane (TMS)

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Carbon Type
173.5	Carbonyl (C=O)
62.1	Methylene (-CH_2-)
45.6	Methyl (-CH_3)

Solvent: Chloroform-d ($CDCl_3$)

Table 3: FT-IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
3350-3180	Strong, Broad	N-H Stretch (Amide)
2980-2800	Medium	C-H Stretch (Alkyl)
1660	Strong	C=O Stretch (Amide I)
1620	Medium	N-H Bend (Amide II)
1420	Medium	C-N Stretch (Amine)

Sample Preparation: KBr Wafer

Table 4: Mass Spectrometry Data

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A mass spectrum for **2-(Dimethylamino)acetamide** was not readily available in the public databases searched. The expected molecular ion peak $[M]^+$ would have a mass-to-charge ratio (m/z) of approximately 102.14, corresponding to its molecular weight.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., Bruker, Varian) operating at a field strength of 300 MHz or higher for ^{1}H NMR and 75 MHz or higher for ^{13}C NMR.

Sample Preparation:

- Approximately 5-10 mg of **2-(Dimethylamino)acetamide** is accurately weighed and dissolved in about 0.5-0.7 mL of deuterated chloroform ($CDCl_3$).
- A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (0 ppm).
- The solution is transferred to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- The NMR tube is placed in the spectrometer's probe.
- The magnetic field is shimmed to achieve homogeneity.
- A standard one-pulse sequence is used to acquire the ^{1}H NMR spectrum.
- Key acquisition parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 16 or 32) to achieve a good signal-to-noise ratio.

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- The Free Induction Decay (FID) signal is Fourier transformed to obtain the frequency-domain spectrum.

^{13}C NMR Acquisition:

- Following ^{1}H NMR, the spectrometer is tuned to the ^{13}C frequency.
- A proton-decoupled pulse sequence (e.g., power-gated decoupling) is employed to simplify the spectrum to single lines for each unique carbon atom and to benefit from the Nuclear Overhauser Effect (NOE).
- A wider spectral width (e.g., 200-220 ppm) is used.
- Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a larger number of scans (typically several hundred to thousands) and a longer relaxation delay (2-5 seconds) are required to obtain a spectrum with an adequate signal-to-noise ratio.
- The FID is processed similarly to the ^{1}H spectrum.

Data Processing:

- The raw data is processed using appropriate software (e.g., MestReNova, TopSpin).
- Processing steps include Fourier transformation, phase correction, baseline correction, and referencing to the TMS signal.
- For ^{1}H NMR, the signals are integrated to determine the relative number of protons.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: An FT-IR spectrometer equipped with a Globar or similar source, a beam splitter (typically KBr), and a detector (e.g., DTGS).

Sample Preparation (KBr Wafer Method):

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- A small amount of **2-(Dimethylamino)acetamide** (1-2 mg) is finely ground with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
- The mixture is transferred to a pellet press.
- A vacuum is applied to remove air, and the mixture is pressed under high pressure (several tons) to form a transparent or translucent pellet.

Data Acquisition:

- A background spectrum of the empty sample compartment is collected to account for atmospheric CO_2 and water vapor.
- The KBr pellet containing the sample is placed in the spectrometer's sample holder.
- The sample spectrum is recorded, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer, often coupled with a chromatographic inlet system like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS). An electron ionization (EI) source is commonly used for volatile compounds.

Sample Preparation:

- For GC-MS, the sample is dissolved in a volatile organic solvent (e.g., dichloromethane, methanol) to a concentration of approximately 1 mg/mL.
- For direct infusion, the sample is dissolved in a suitable solvent compatible with the ionization source.

Data Acquisition (Electron Ionization - EI):

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- The sample is introduced into the ion source, where it is vaporized.
- The vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting positively charged ions are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion.
- The resulting mass spectrum is a plot of relative intensity versus m/z.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **2-(Dimethylamino)acetamide**.

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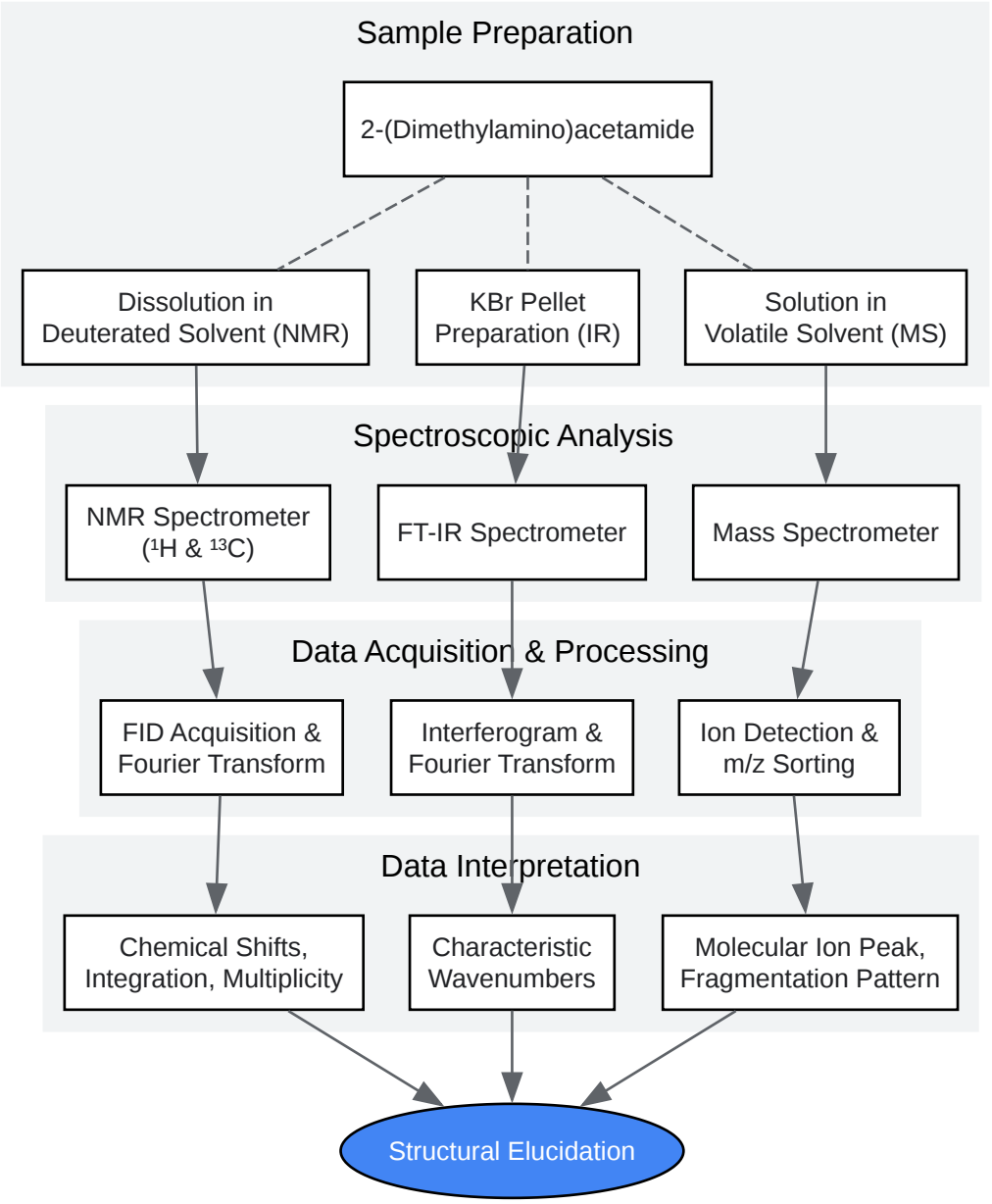

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A general workflow for spectroscopic analysis.

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